

3,4-Difluoro-2-methylbenzonitrile safety and handling

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Compound of Interest

Compound Name: 3,4-Difluoro-2-methylbenzonitrile

Cat. No.: B150818

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An In-Depth Technical Guide to the Safe Handling of **3,4-Difluoro-2-methylbenzonitrile**

Core Chemical Identity and Properties

3,4-Difluoro-2-methylbenzonitrile is a fluorinated aromatic nitrile, a class of compounds often utilized as building blocks in medicinal chemistry and materials science. Understanding its fundamental properties is the first step in a robust safety assessment.

Property	Value
CAS Number	847502-83-4[1][2]
Molecular Formula	C ₈ H ₅ F ₂ N[1]
Molecular Weight	153.13 g/mol [1][3]
Appearance	White Solid/Crystalline[4]

Hazard Assessment and GHS Classification

This compound is classified as highly hazardous. The primary routes of exposure are inhalation, skin contact, and ingestion, all of which can lead to acute toxicity.[2] The signal word for this chemical is "Danger".[2]

GHS Classification	Hazard Code	Description
Acute Toxicity, Oral	H301	Toxic if swallowed[2]
Acute Toxicity, Dermal	H311	Toxic in contact with skin[2]
Acute Toxicity, Inhalation	H331	Toxic if inhaled[2]
Skin Irritation	H315	Causes skin irritation[2]
Eye Irritation	H319	Causes serious eye irritation[2]
Specific Target Organ Toxicity	H335	May cause respiratory irritation[2]

The causality behind these classifications stems from the nitrile functional group, which can interfere with cellular respiration, and the fluorinated aromatic structure, which dictates its reactivity and absorption characteristics. The acute toxicity ratings (Category 3) signify that even small exposures can have severe health consequences, necessitating stringent exposure controls.

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure prevention is mandatory, starting with engineering controls and supplemented by rigorous PPE protocols.

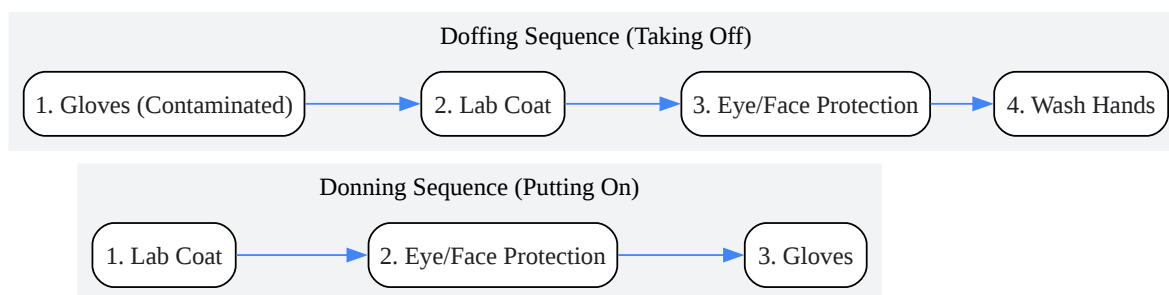
Primary Engineering Controls

All work involving **3,4-Difluoro-2-methylbenzonitrile**, including weighing, transferring, and reaction setup, must be conducted within a certified chemical fume hood to control the inhalation hazard.[2] The ventilation system should be adequate to maintain airborne concentrations well below any established exposure limits.[5] An eyewash station and safety shower must be readily accessible in the immediate vicinity of the work area.[5]

Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected and used correctly. The choice of PPE is not merely a checklist; it is a system designed to prevent contact with a known toxic substance.

- **Hand Protection:** Wear compatible, chemical-resistant gloves that satisfy EU Directive 89/686/EEC and the EN 374 standard.[2][6] Nitrile gloves are commonly used, but it is imperative to check for breakthrough time and compatibility with any solvents being used. Always inspect gloves before use and employ proper removal techniques to avoid contaminating your skin.[2]
- **Eye and Face Protection:** Chemical safety goggles that meet European standard EN 166 are required.[2] In situations with a risk of splashing, a face shield should be worn in addition to goggles.[7]
- **Skin and Body Protection:** A lab coat is mandatory. For larger-scale operations or when there is a significant risk of splashing, chemical-resistant coveralls or an apron should be used.[5] Contaminated clothing must be removed immediately and decontaminated before reuse.[2]
- **Respiratory Protection:** If engineering controls are insufficient or during an emergency, respiratory protection is required. A NIOSH/MSHA or European Standard EN 149 approved respirator with a suitable filter (e.g., P2 filter for particulates) should be used.[5] All respirator use must be part of a comprehensive respiratory protection program that includes fit testing.[8]



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Caption: Recommended PPE Donning and Doffing Workflow.

Handling, Storage, and Disposal

Safe Handling Practices

- Avoid all personal contact with the substance.^[5] Do not breathe dust, fumes, or vapors.^[2]^[9]
- Wash hands thoroughly after handling, especially before eating, drinking, or smoking.^[2]^[4]
- Use explosion-proof equipment if dusts can form explosive mixtures with air, and take measures to prevent the build-up of electrostatic charge.^[2]
- Ensure the work area is well-ventilated at all times.^[4]

Storage

- Store in a tightly closed, original container in a dry, cool, and well-ventilated place.^[10]
- The storage area should be locked up to restrict access.^[2]
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.^[11]

Waste Disposal

Disposal of **3,4-Difluoro-2-methylbenzonitrile** and its contaminated packaging is a critical step that must be handled with care to prevent environmental contamination and exposure.

- Method: The recommended method of disposal is to use a licensed professional waste disposal service.^[1]^[6] The material may be burned in a chemical incinerator equipped with an afterburner and scrubber.^[1]
- Containers: Dispose of contaminated packaging as unused product.^[1] Do not reuse empty containers.
- Regulations: All disposal practices must be in accordance with local, state, and federal regulations.^[4] Waste from this chemical is classified as hazardous.^[4]

Emergency Procedures

Preparedness is key to mitigating the consequences of an accidental exposure or release.

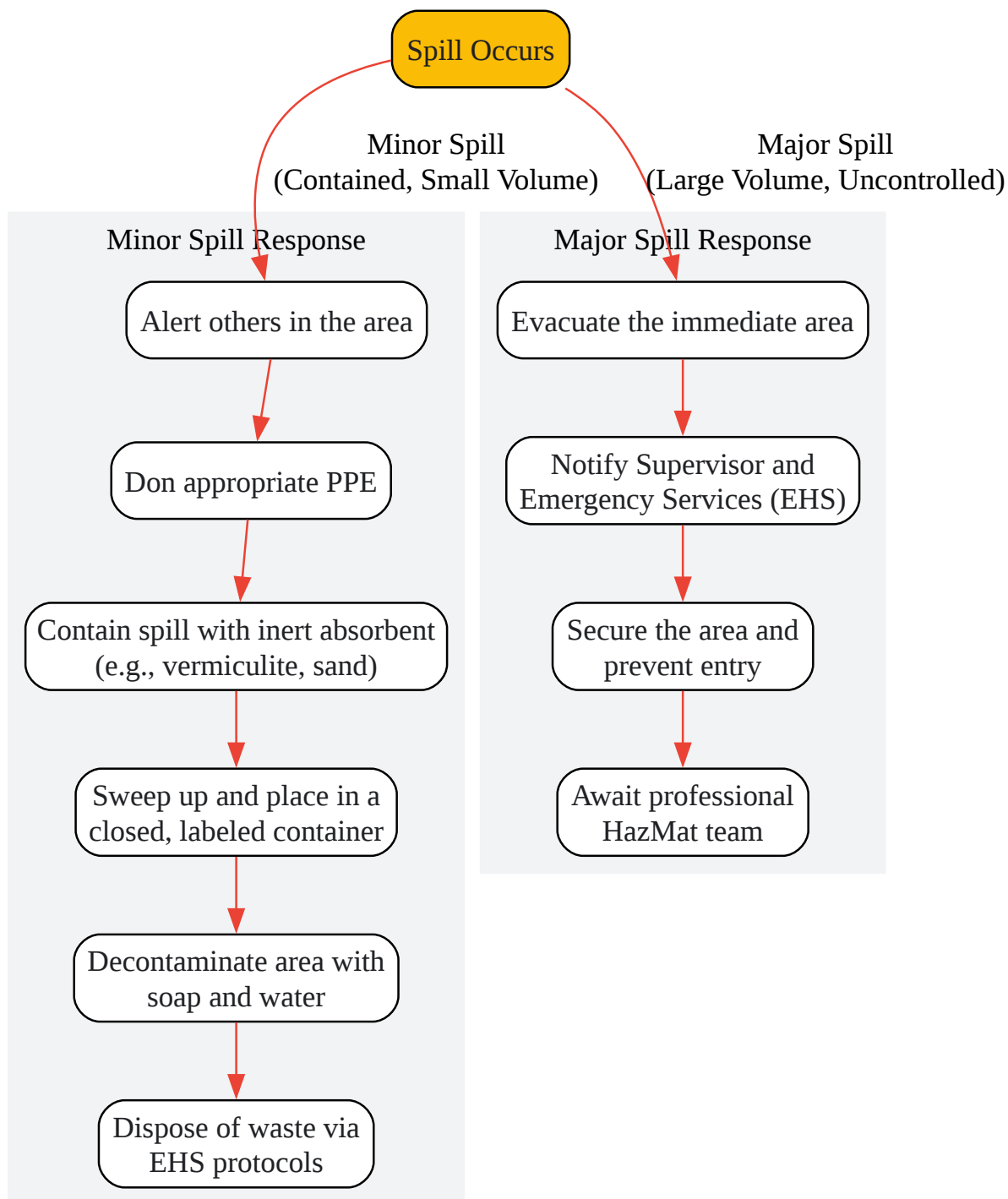
First Aid Measures

Immediate action is required following any exposure. Always show the Safety Data Sheet (SDS) to the attending medical professional.^[1]

Exposure Route	First Aid Protocol
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult or has stopped, administer artificial respiration. Immediately call a POISON CENTER or doctor. ^[2]
Skin Contact	Take off immediately all contaminated clothing. ^[2] Wash the affected area with plenty of soap and water for at least 15 minutes. ^[4] Immediately call a POISON CENTER or doctor. ^[2]
Eye Contact	Rinse cautiously with water for several minutes. ^[2] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. ^[4] Immediately call an ophthalmologist or POISON CENTER. ^[9]
Ingestion	Rinse mouth. Do NOT induce vomiting. ^[2] Never give anything by mouth to an unconscious person. ^[9] Immediately call a POISON CENTER or doctor. ^[2]

Accidental Release Measures (Spills)

The response to a spill depends entirely on its scale and the immediate environment.



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Caption: Decision workflow for chemical spill response.

For any spill, the first step is to evacuate personnel to a safe area.[1] Avoid breathing dust and ensure adequate ventilation.[1] Prevent the product from entering drains or waterways.[2] For a minor spill that you are trained to handle, use an inert absorbent material like sand or vermiculite, then sweep it up into a suitable, closed container for disposal.[2][12] Do not create dust.[1]

Fire-Fighting Measures

While not classified as flammable, **3,4-Difluoro-2-methylbenzonitrile** is combustible.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[9]
- Specific Hazards: In the event of a fire, hazardous combustion gases can be formed, including carbon oxides, nitrogen oxides (NOx), and hydrogen fluoride.[9]
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with toxic fumes.[9]

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